An In-depth Technical Guide to Pyridinium Iodide: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Pyridinium iodide*

Cat. No.: *B8574197*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Pyridinium iodide, also known as pyridine hydroiodide, is an organic salt with the chemical formula C_5H_6IN.[1][2] It is comprised of a pyridinium cation ($[C_5H_5NH]^+$) and an iodide anion (I^-). This compound serves as a versatile reagent and precursor in various fields of chemical synthesis and materials science. This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols, and key applications.

Core Physical and Chemical Properties

Pyridinium iodide is typically a white to light yellow crystalline solid or powder at room temperature.[2][3] Its properties are summarized in the table below.

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
Molecular Formula	C_5H_6IN	[1][4]
Molecular Weight	207.01 g/mol	[1][5][6]
Appearance	White to light yellow/orange powder or crystals	[2][3]
Melting Point	210 °C (with decomposition)	[3][4]
Boiling Point	Decomposes before boiling	[2]
Solubility	Soluble in water.[2][3] Highly soluble in polar solvents like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[2]	[2][3]
CAS Number	18820-83-2	[1]
Solid Phase Heat Capacity (Cp,solid)	139.20 J/mol·K at 299.83 K	[5]

Chemical Reactivity and Synthesis

The chemical behavior of **pyridinium iodide** is dictated by the properties of the pyridinium cation and the iodide anion. The pyridinium ring is an electron-deficient aromatic system, which influences its reactivity. The iodide ion can act as a nucleophile in various reactions.[2]

Reactivity

- Quaternization Reactions: Pyridine is a Lewis base and reacts with alkyl halides, such as ethyl iodide, to form N-alkylpyridinium salts.[7][8] This process, known as the Menshutkin reaction, is a common method for synthesizing pyridinium derivatives.[9]

- Electrophilic Substitution: Due to the electron-withdrawing nature of the protonated nitrogen atom, electrophilic substitution on the pyridinium ring is generally suppressed compared to benzene.[8] When substitution does occur, it typically directs to the 3-position.[8]

© 2026 BenchChem. All rights reserved.

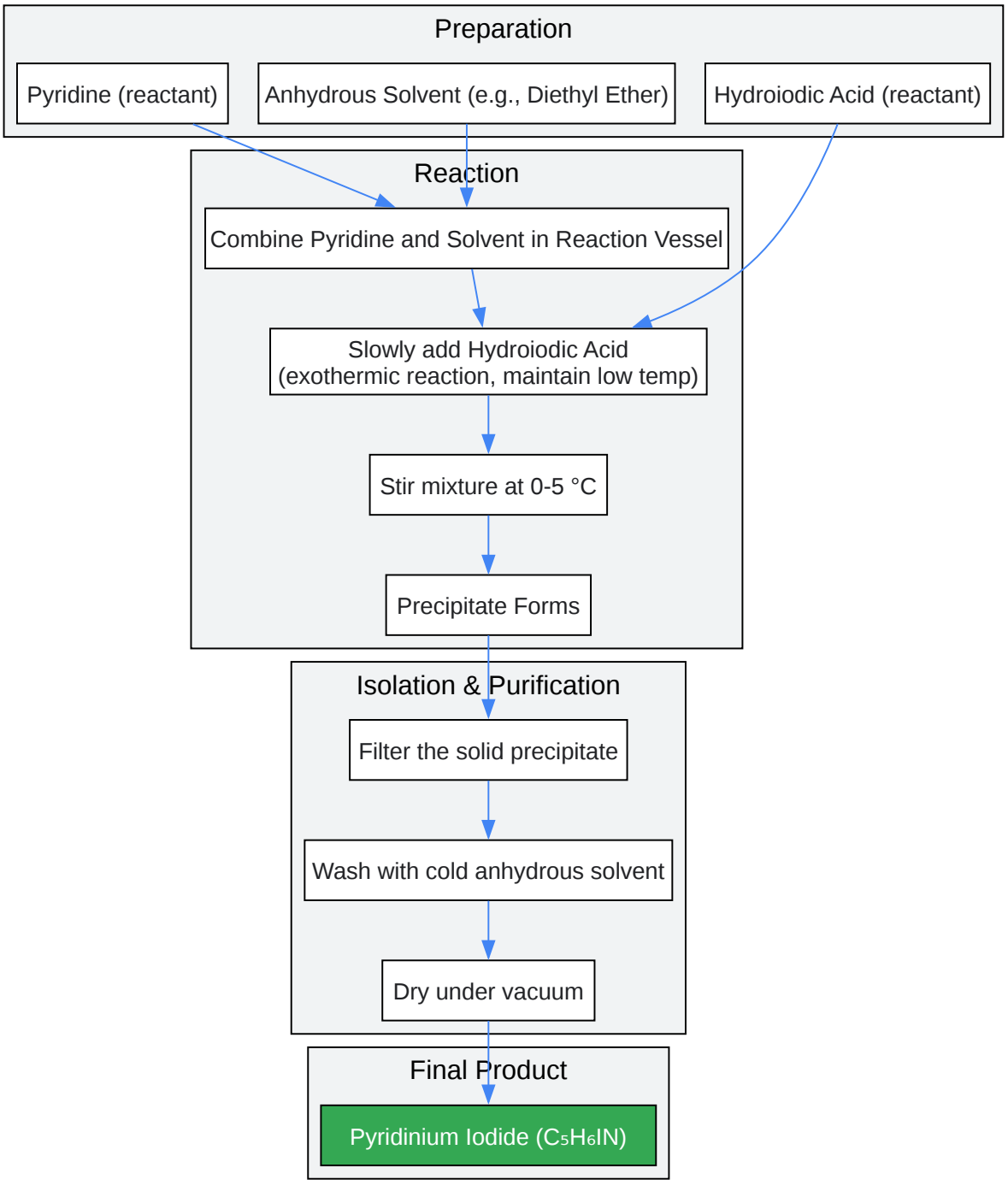
- Nucleophilic Reactions: The iodide anion is a good nucleophile and can participate in nucleophilic substitution reactions.[2]
- Charge-Transfer Complex Formation: In solution, **pyridinium iodide** can form charge-transfer complexes, which can be observed through UV-Vis spectroscopy.
- Use as an Iodinating Agent: Pyridinium-based reagents can be used for the iodination of various organic compounds.[10]

Synthesis of **Pyridinium Iodide**

The synthesis of **pyridinium iodide** is a straightforward acid-base reaction between pyridine and hydroiodic acid.

© 2026 BenchChem. All rights reserved.

Experimental Workflow: Synthesis of Pyridinium Iodide



Click to download full resolution via product page

Caption: Synthesis workflow for **Pyridinium Iodide**.

© 2026 BenchChem. All rights reserved.

Experimental Protocols

Protocol for Synthesis of **Pyridinium Iodide**

This protocol describes the preparation of **pyridinium iodide** from pyridine and hydroiodic acid.

Materials:

- Pyridine (distilled before use)
- Hydroiodic acid (57% in water)
- Anhydrous diethyl ether
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve a specific molar amount of pyridine in anhydrous diethyl ether.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add an equimolar amount of hydroiodic acid dropwise to the stirred pyridine solution using a dropping funnel. The reaction is exothermic, and a precipitate will form. Maintain the temperature below 10 °C during the addition.

© 2026 BenchChem. All rights reserved.

- After the addition is complete, continue stirring the mixture in the ice bath for an additional 30-60 minutes to ensure the reaction goes to completion.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the resulting white to off-white solid under vacuum to obtain pure **pyridinium iodide**.

Safety Precautions: This experiment should be performed in a well-ventilated fume hood. Pyridine is flammable and has a strong, unpleasant odor. Hydroiodic acid is corrosive. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Protocol: Minimum Inhibitory Concentration (MIC) Assay

Given the interest in pyridinium salts as antimicrobial agents, a standard protocol to evaluate this activity is the Minimum Inhibitory Concentration (MIC) assay.[11]

Materials:

- **Pyridinium iodide**
- Test microorganism (e.g., E. coli, S. aureus)
- Mueller-Hinton Broth (MHB)
- Sterile 96-well microtiter plate
- Spectrophotometer
- Incubator

Procedure:

- Preparation of **Pyridinium Iodide** Stock Solution: Dissolve a known weight of **pyridinium iodide** in a suitable solvent (e.g., sterile deionized water or DMSO) to create a high-

© 2026 BenchChem. All rights reserved.

concentration stock solution.

- Preparation of Inoculum: Inoculate a loopful of the test microorganism into MHB and incubate at 37°C until the turbidity matches the 0.5 McFarland standard (approx. 1.5 x 10^8 CFU/mL).[11] Dilute this suspension to achieve a final concentration of 5 x 10^5 CFU/mL in the test wells.[11]
- Serial Dilution: In a 96-well plate, perform a two-fold serial dilution of the **pyridinium iodide** stock solution with MHB to achieve a range of desired concentrations.
- Inoculation: Add the prepared bacterial suspension to each well, resulting in a final volume of 100-200 µL per well.[11]
- Controls: Include a positive control (broth with inoculum, no compound) and a negative control (broth only).[11]
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.[11]
- Data Interpretation: The MIC is the lowest concentration of **pyridinium iodide** at which no visible bacterial growth (turbidity) is observed. This can be confirmed by measuring the optical density at 600 nm.[11]

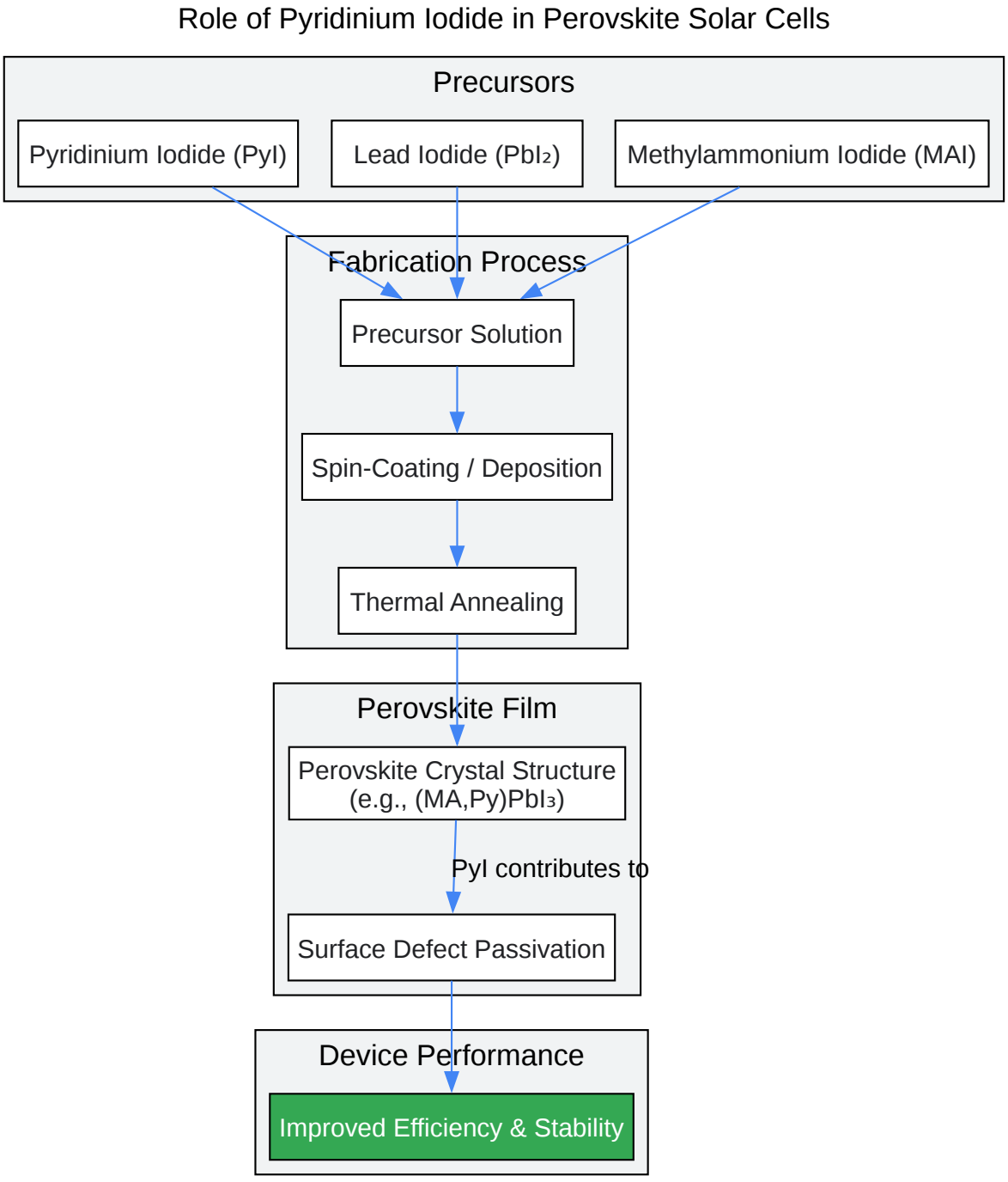
Applications in Research and Development

Pyridinium iodide and its derivatives are utilized in several areas of scientific research and are being explored for various applications.

Materials Science

A significant application of **pyridinium iodide** is in the fabrication of perovskite solar cells.[2][6] It is used as a precursor or additive, often serving as a source for the A-cation in the ABX_3 perovskite structure.[2] Its inclusion can help in passivating surface defects, leading to more efficient and stable solar cells.[6]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: **Pyridinium iodide**'s role in perovskite solar cells.

© 2026 BenchChem. All rights reserved.

Drug Development and Biological Activity

The pyridine scaffold is a common feature in many pharmaceutical compounds.[12][13] Pyridinium salts, as a class, have shown a wide range of biological activities, including antimicrobial and anticancer properties.[11][14][15]

- Antimicrobial Agents: Pyridinium salts can act as disinfectants and antiseptics.[13] Their mechanism is often attributed to the disruption of bacterial cell membranes.
- Anticancer Research: Certain **pyridinium iodide** derivatives have demonstrated the ability to inhibit the proliferation of tumor cells in preliminary studies.[14] For instance, some compounds have shown potent activity against breast and lung cancer cell lines.[14]

Organic Synthesis

Pyridinium iodide serves as a reagent in various organic transformations. It can be used as a source of iodide or as a catalyst. For example, 4-iodine N-methylpyridinium has been developed as an efficient and chemoselective peptide coupling reagent for solid-phase peptide synthesis (SPPS).[16] It can also be employed in dehalogenation reactions.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Pyridinium iodide | C5H6IN | CID 6432201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Pyridine hydroiodide | 18820-83-2 [smolecule.com]
- 3. Pyridine Hydroiodide | 18820-83-2 | TCI AMERICA [tcichemicals.com]
- 4. Pyridium iodide | CAS#:18820-83-2 | Chemsrc [chemsrc.com]
- 5. Pyridium iodide (CAS 18820-83-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. Pyridinium iodide | CAS 18820-83-2 [greatcellsolarmaterials.com]

© 2026 BenchChem. All rights reserved.

- 7. Pyridine nitrogen reactivity - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 8. Pyridine - Wikipedia [en.wikipedia.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. benchchem.com [benchchem.com]
- 12. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 13. sarchemlabs.com [sarchemlabs.com]
- 14. Pyridinium, 2-(hydroxymethyl)-1-methyl-, iodide Supplier [benchchem.com]
- 15. Pyridinium salts: from synthesis to reactivity and applications - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 16. pubs.acs.org [pubs.acs.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to Pyridinium Iodide: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8574197/docs#an-in-depth-technical-guide-to-pyridinium-iodide-properties-synthesis-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.